

Application Notes and Protocols for Cimracemoside C Analytical Standard

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Compound of Interest

Compound Name: Cimracemoside C (Standard)

Cat. No.: B8087370

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Introduction

Cimracemoside C is a triterpenoid saponin isolated from plants of the Cimicifuga genus, such as Cimicifuga racemosa (Black Cohosh). It is recognized for its potential biological activities, including the activation of AMP-activated protein kinase (AMPK), a key regulator of cellular energy homeostasis. As research into the therapeutic potential of Cimracemoside C expands, the need for accurate and reliable quantitative analysis is critical. This document provides detailed application notes and protocols for the use of Cimracemoside C as an analytical standard for High-Performance Liquid Chromatography (HPLC).

Quantitative Data Summary

The following table summarizes the typical performance characteristics of an HPLC method for the quantitative analysis of Cimracemoside C. These values are representative and may vary depending on the specific instrumentation and laboratory conditions.

Parameter	Typical Value
**Linearity (R ²) **	> 0.999
Linear Range	1 - 200 µg/mL
Limit of Detection (LOD)	0.2 µg/mL
Limit of Quantification (LOQ)	0.7 µg/mL
Accuracy (% Recovery)	98 - 102%
Precision (RSD%)	< 2%
Retention Time (RT)	Approximately 8.5 min

Experimental Protocols

Preparation of Standard Solutions

- **Primary Stock Solution (1 mg/mL):** Accurately weigh 10 mg of Cimracemoside C analytical standard and transfer it to a 10 mL volumetric flask. Dissolve the standard in methanol and make up the volume to the mark. Sonicate for 10 minutes to ensure complete dissolution.
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the primary stock solution with methanol to achieve concentrations ranging from 1 µg/mL to 200 µg/mL. These solutions are used to construct the calibration curve.

Sample Preparation (for Plant Extracts)

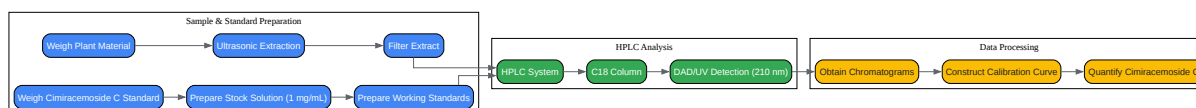
- **Extraction:** Accurately weigh 1 g of powdered plant material (e.g., Cimicifuga rhizome) and place it in a flask. Add 50 mL of 80% methanol.
- **Ultrasonic Extraction:** Sonicate the mixture for 30 minutes at room temperature.
- **Filtration:** Filter the extract through a 0.45 µm syringe filter into an HPLC vial prior to injection.

HPLC Operating Conditions

Parameter	Condition
Instrument	High-Performance Liquid Chromatography (HPLC) system with a Diode Array Detector (DAD) or UV-Vis Detector.
Column	C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm particle size)
Mobile Phase	A: 0.1% Formic Acid in Water B: Acetonitrile
Gradient Elution	0-15 min: 30-60% B 15-20 min: 60-90% B 20-25 min: 90% B 25.1-30 min: 30% B (re-equilibration)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	210 nm
Injection Volume	10 µL

Visualizations

Experimental Workflow

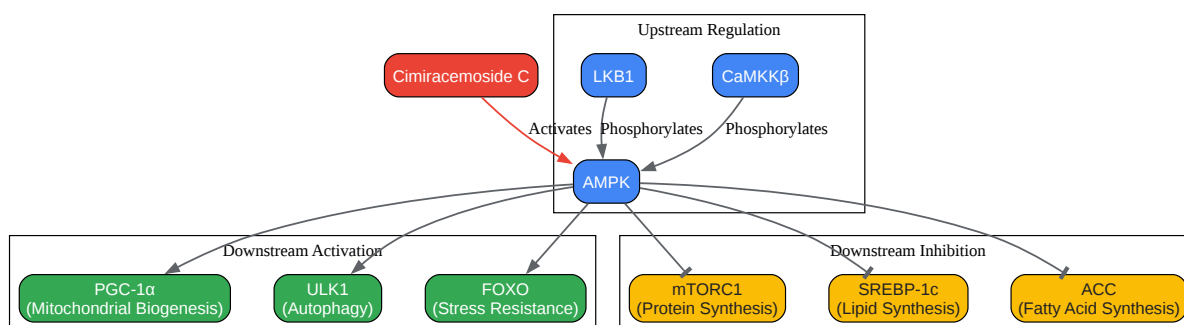


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Caption: Workflow for the quantitative analysis of Cimracemoside C using HPLC.

Cimiracemoside C and AMPK Signaling Pathway

Cimiracemoside C has been identified as an activator of AMP-activated protein kinase (AMPK). AMPK is a central regulator of cellular energy metabolism. Its activation initiates a cascade of events aimed at restoring cellular energy balance by stimulating catabolic pathways that generate ATP and inhibiting anabolic pathways that consume ATP.



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Caption: Simplified AMPK signaling pathway activated by Cimiracemoside C.

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